

Strobane and Toxaphene: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Strobane

Cat. No.: B213053

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Introduction

Strobane and Toxaphene are complex mixtures of chlorinated terpenes that were widely used as insecticides from the mid-20th century until their respective bans and restrictions due to environmental and health concerns. Both substances are persistent organic pollutants (POPs) and share similarities in their chemical nature, biological effects, and toxicological profiles. This technical guide provides an in-depth analysis of **Strobane** and its relationship to Toxaphene, focusing on their chemical composition, synthesis, analytical methodologies, and mechanisms of action. The information is intended to serve as a valuable resource for researchers, scientists, and professionals involved in environmental science, toxicology, and drug development.

Chemical and Physical Properties

Strobane and Toxaphene are not single chemical entities but rather complex mixtures of hundreds of chlorinated terpene compounds. This complexity leads to a range of physical and chemical properties rather than single, discrete values.

Table 1: Comparative Physical and Chemical Properties of **Strobane** and Toxaphene

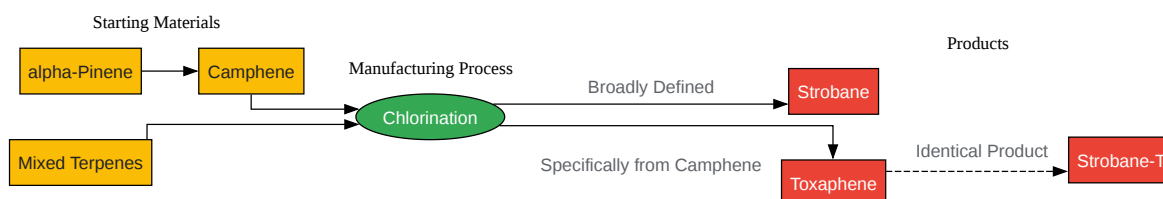
Property	Strobane	Toxaphene
CAS Number	8001-50-1[1][2][3][4]	8001-35-2[5][6][7][8]
Approximate Molecular Formula	C ₁₀ H ₉ Cl ₇ [1][2][9]	C ₁₀ H ₁₀ Cl ₈ [5][7][8][10]
Approximate Molecular Weight	377.35 g/mol [1][2][9]	414 g/mol [8][10]
Appearance	Amber, viscous liquid to waxy solid	Yellow to amber waxy solid with a piney odor
Melting Point	Not well-defined (mixture)	65-90 °C[8]
Boiling Point	Decomposes upon heating	Decomposes at ~155 °C
Water Solubility	Insoluble	Very slightly soluble (approx. 3 mg/L)[8]
Solubility in Organic Solvents	Soluble in hydrocarbon solvents	Freely soluble in aromatic hydrocarbons and readily soluble in aliphatic organic solvents[8]
Vapor Pressure	Not well-defined (mixture)	0.2-0.4 mmHg at 25 °C
Log Kow (Octanol-Water Partition Coefficient)	Not well-defined (mixture)	3.2 - 5.5

The Relationship Between Strobane and Toxaphene

Strobane and Toxaphene are both produced through the chlorination of terpenes. The primary distinction lies in their starting materials. Toxaphene is synthesized by chlorinating camphene, which is typically derived from α -pinene.[11] **Strobane**, on the other hand, is produced by chlorinating a mixture of terpenes.[11]

A specific formulation, **Strobane-T**, has been identified as being chemically identical to Toxaphene.[11][12][13] This has led to some confusion in the literature, where the terms are sometimes used interchangeably. However, it is crucial to recognize that "**Strobane**" can refer to a broader class of chlorinated terpene mixtures with varying compositions, while

"Toxaphene" has a more defined, albeit still complex, composition based on the chlorination of camphene to a specific chlorine content (67-69% by weight).[8]



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Figure 1: Relationship between **Strobane** and Toxaphene starting materials and products.

Experimental Protocols

Synthesis

The synthesis of both **Strobane** and Toxaphene involves the free-radical chlorination of terpene feedstocks, typically initiated by ultraviolet (UV) light.

Protocol 3.1.1: Laboratory-Scale Synthesis of Toxaphene

Objective: To synthesize a Toxaphene-like mixture by the chlorination of camphene.

Materials:

- Camphene (95% purity)
- Chlorine gas (Cl_2)
- Carbon tetrachloride (CCl_4 , analytical grade)
- UV lamp (e.g., mercury vapor lamp)

- Three-neck round-bottom flask
- Gas inlet tube
- Condenser
- Magnetic stirrer and stir bar
- Gas scrubber (containing sodium hydroxide solution)

Procedure:

- Dissolve a known quantity of camphene in carbon tetrachloride in the three-neck round-bottom flask. A typical concentration is 10-20% (w/v).
- Assemble the apparatus in a fume hood. Fit the flask with the gas inlet tube, condenser, and a stopper. Connect the outlet of the condenser to the gas scrubber to neutralize excess chlorine gas.
- Begin stirring the solution and position the UV lamp to irradiate the flask.
- Slowly bubble chlorine gas through the solution via the gas inlet tube. The reaction is exothermic, and the rate of chlorine addition should be controlled to maintain a gentle reflux.
- Monitor the reaction progress by periodically taking small aliquots and analyzing them by gas chromatography (GC) to observe the disappearance of the camphene peak and the appearance of a complex mixture of chlorinated products.
- Continue the chlorination until the desired degree of chlorination is achieved. For Toxaphene, this is typically 67-69% chlorine by weight. This can be estimated by the total reaction time and chlorine flow rate, or more accurately determined by elemental analysis of the product.
- Once the reaction is complete, stop the chlorine flow and continue UV irradiation and stirring for a short period to ensure the reaction of any residual dissolved chlorine.
- Purge the reaction mixture with an inert gas (e.g., nitrogen) to remove any remaining dissolved chlorine and hydrogen chloride byproduct.

- Remove the solvent (carbon tetrachloride) under reduced pressure using a rotary evaporator.
- The resulting viscous, yellowish, waxy solid is the crude Toxaphene mixture.

Protocol 3.1.2: Laboratory-Scale Synthesis of **Strobane**

The synthesis of **Strobane** follows a similar procedure to that of Toxaphene, with the key difference being the starting material.

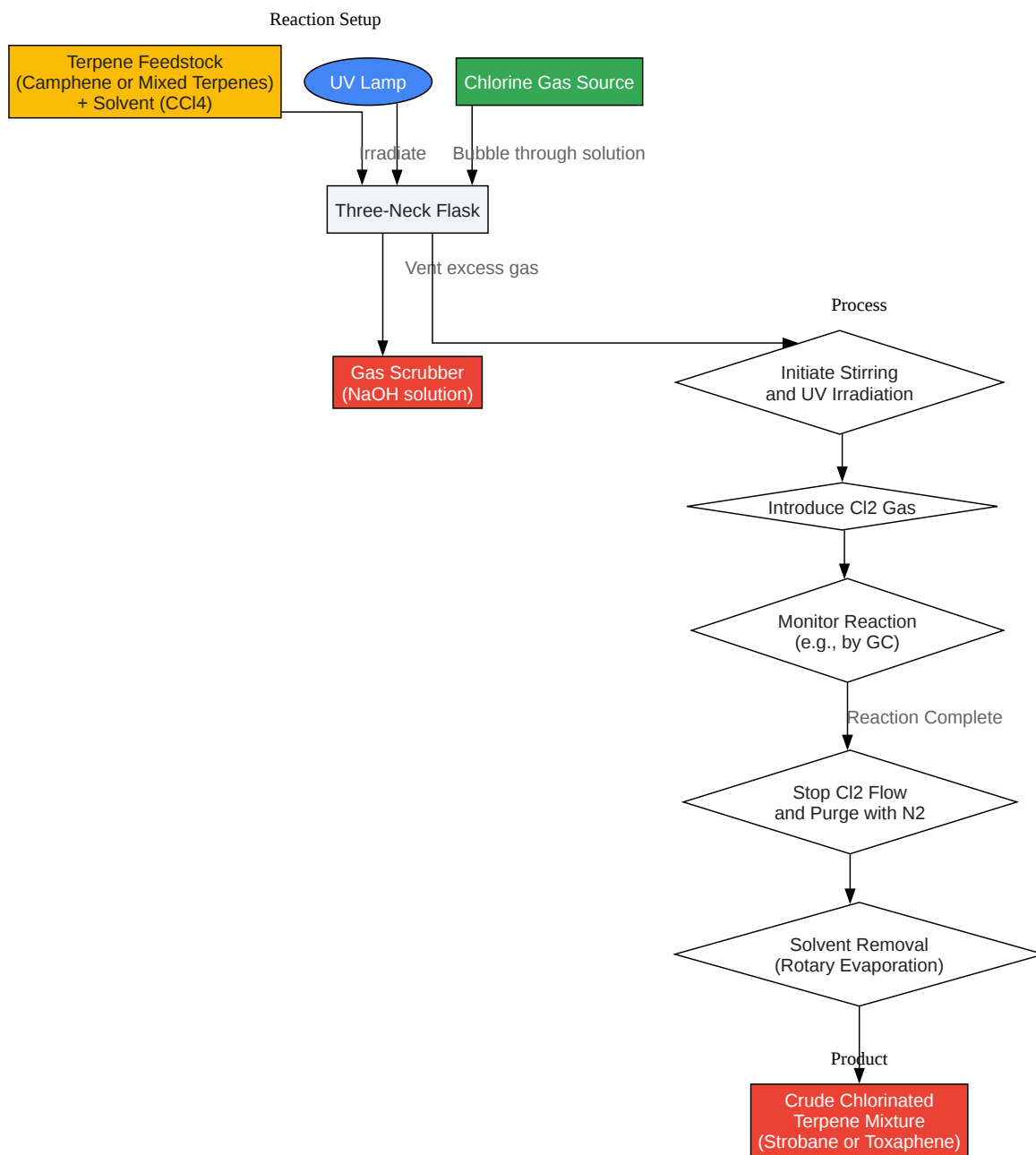
Objective: To synthesize a **Strobane**-like mixture by the chlorination of mixed terpenes.

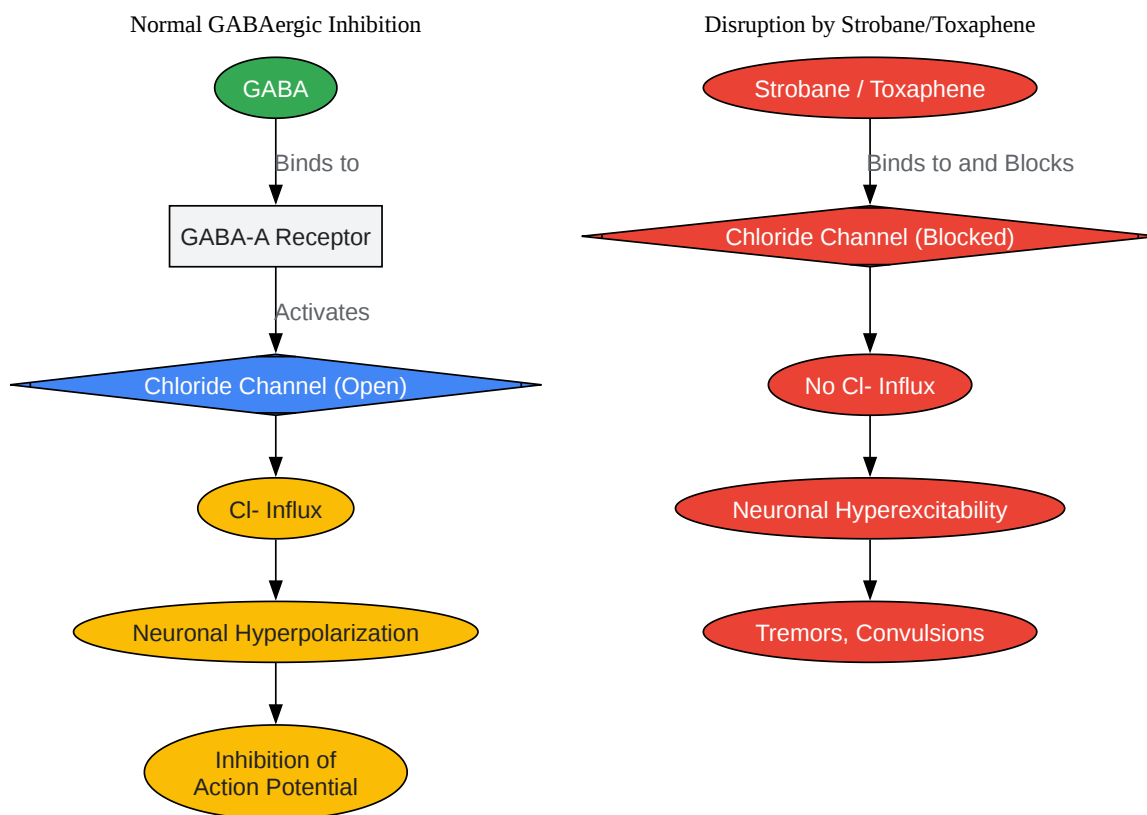
Materials:

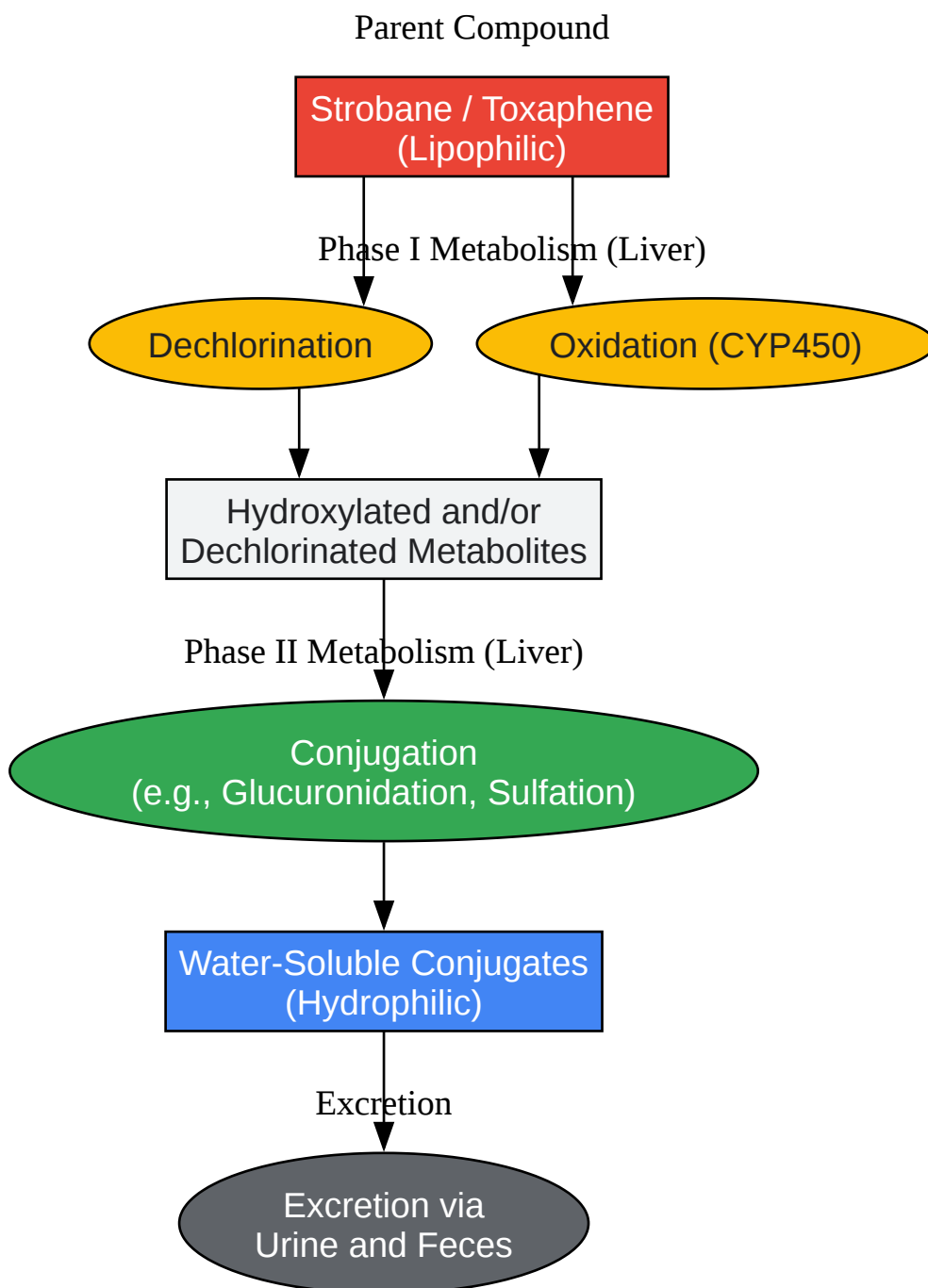
- Mixed terpenes (e.g., a technical grade mixture of pinenes and other monoterpenes)
- Chlorine gas (Cl_2)
- Inert solvent (e.g., carbon tetrachloride or chloroform)
- UV lamp
- Reaction apparatus as described in Protocol 3.1.1

Procedure:

- Follow the same general procedure as for Toxaphene synthesis (Protocol 3.1.1), substituting the mixed terpenes for camphene as the starting material.
- The degree of chlorination for **Strobane** can vary but is often in a similar range to Toxaphene. The reaction should be monitored to achieve the desired product characteristics.
- The final product will be a complex mixture of chlorinated terpenes, reflecting the composition of the initial terpene mixture.







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